

# Boscalid-d4: Key Safety and Handling Data

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## Compound of Interest

Compound Name: Boscalid-d4

Cat. No.: B12425175

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The following table summarizes essential quantitative and safety information for **Boscalid-d4**.

Property	Data
Chemical Name	2-chloro-N-[2-(4-chloro-2,3,5,6-tetradeuteriophenyl)phenyl]pyridine-3-carboxamide
Molecular Formula	C <sub>18</sub> H <sub>8</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>2</sub> O[1]
Purity	>95% (HPLC)[1]
Physical Form	Neat Solid[1]
Storage Temperature	+4°C[1]
Primary Hazards	Toxic to aquatic life with long-lasting effects[2]. May cause serious eye irritation. May form combustible dust concentrations in air.
Shipping Hazard Class	9 (Miscellaneous hazardous materials)
UN Number	UN 3077 (Environmentally hazardous substance, solid, n.o.s.)

## \*\*Step-by-Step Disposal Protocol for Boscalid-d4

This protocol outlines the necessary steps for the safe disposal of **Boscalid-d4** and associated waste.

## 1. Personal Protective Equipment (PPE)

Before handling **Boscalid-d4**, ensure you are wearing appropriate personal protective equipment.

- Eye Protection: Chemical safety goggles or glasses are necessary.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, butyl rubber).
- Body Protection: A lab coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: If there is a risk of dust formation, use an approved respirator.

## 2. Waste Characterization

While the manufacturer's Safety Data Sheet (SDS) may state that Boscalid is not regulated under the Resource Conservation and Recovery Act (RCRA), pesticide wastes are regulated, and improper disposal is a violation of federal law. Always manage **Boscalid-d4** as a chemical waste and consult your institution's Environmental Health and Safety (EHS) department for specific classification according to local, state, and federal regulations.

## 3. Disposal of Unused or Excess **Boscalid-d4**

Do not dispose of solid **Boscalid-d4** or its solutions down the drain or in regular trash.

- Solid Waste: Place the original container with the unused product into a larger, sealable, and clearly labeled waste container provided by your institution's hazardous waste program.
- Solutions: If **Boscalid-d4** is in a solution, it must be collected in a compatible, sealed, and labeled hazardous waste container. Do not mix with incompatible wastes.

## 4. Decontamination and Container Disposal

Empty containers must be decontaminated before disposal. An empty container can be as hazardous as a full one due to residual chemicals.

- Triple Rinsing:

- Fill the empty container about one-quarter full with a suitable solvent (consult your EHS office for an appropriate solvent).
- Securely cap the container and shake for 30 seconds.
- Pour the rinsate into a designated hazardous waste container.
- Repeat this rinsing process two more times.
- Container Management: After triple-rinsing, puncture or crush the container to prevent reuse. Dispose of the container as directed by your institution's EHS office, which may have a specific recycling program for decontaminated chemical containers.

## 5. Disposal of Contaminated Materials

Any materials that come into contact with **Boscalid-d4** are considered contaminated waste.

- Items for Disposal: This includes gloves, absorbent pads, weighing papers, and disposable labware.
- Collection: Place all contaminated solid waste into a designated, sealed, and clearly labeled hazardous waste container for solids.

## 6. Spill Management

In the event of a spill, take the following immediate actions:

- Containment: Prevent the spread of the dust or liquid. For solid spills, avoid creating dust.
- Cleanup: Use an absorbent material to collect the spilled substance. Do not use compressed air to clean dusty surfaces.
- Disposal: Place all cleanup materials into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with soap and water, collecting the cleaning water for disposal as hazardous waste.

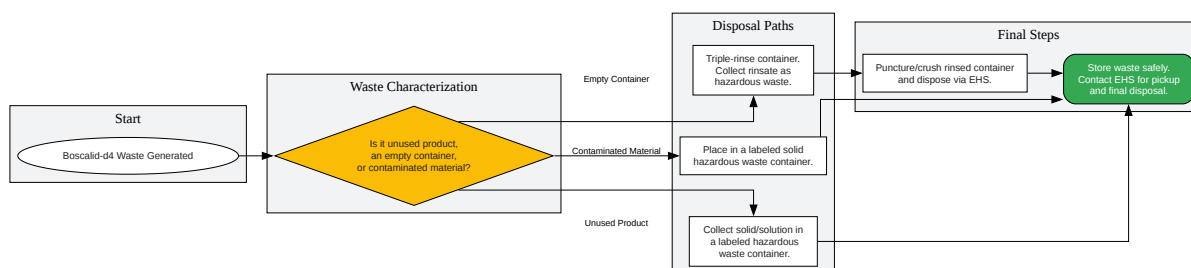
## 7. Final Disposal

All collected **Boscalid-d4** waste must be handled by a licensed hazardous waste disposal service.

- EHS Coordination: Contact your institution's EHS department to arrange for the pickup and disposal of your labeled hazardous waste containers.
- Documentation: Ensure all required waste tracking documentation is completed as per institutional and regulatory requirements. The federal government requires tracking of hazardous waste from its creation to its final disposal.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Boscalid-d4** and associated materials.



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Caption: Workflow for **Boscalid-d4** Waste Disposal.

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## References

- 1. Boscalid-d4 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [download.basf.com](https://download.basf.com) [[download.basf.com](https://download.basf.com)]
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